

Commercial Suppliers and Technical Guide for Griseofulvin-13C,d3 in Research

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Compound of Interest

Compound Name: Griseofulvin-13C,d3

Cat. No.: B12415183

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the isotopically labeled compound **Griseofulvin-13C,d3**, intended for research purposes. It includes a summary of commercial suppliers, their product specifications, a detailed experimental protocol for a key application, and a visualization of the relevant biological pathway.

Commercial Availability of Griseofulvin-13C,d3

Griseofulvin-13C,d3 is a stable isotope-labeled version of Griseofulvin, a widely used antifungal drug. The incorporation of Carbon-13 and deuterium atoms makes it an ideal internal standard for quantitative bioanalytical studies, such as those employing liquid chromatography-mass spectrometry (LC-MS/MS). Several specialized chemical suppliers offer **Griseofulvin-13C,d3** for research applications. Below is a comparative table of prominent commercial suppliers and their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Notes
Santa Cruz Biotechnology, Inc.[1]	Griseofulvin-13C,d3	126-07-8 (unlabeled)	C ₁₆ ¹³ CH ₁₄ D ₃ ClO ₆	356.78	Labeled isotope of Griseofulvin. For Research Use Only.
MedChemExpress[2]	Griseofulvin-13C,d3	Not specified	Not specified	Not specified	Described as a 13C- and deuterium-labeled Griseofulvin.
CymitQuimica[3]	Griseofulvin-13C,d3	1329612-29-4	C ₁₆ ¹³ CH ₁₄ D ₃ ClO ₆	356.78	Brand: TRC. Intended for lab use only.
Pharmaffiliates[4]	Griseofulvin-13C,d3	1329612-29-4	C ₁₆ ¹³ CH ₁₄ D ₃ ClO ₆	356.78	Appearance: White to Off-White Solid. Storage: 2-8°C.
MyBioSource	Griseofulvin-13C,d3 biochemical	Not specified	Not specified	Not specified	Labeled Griseofulvin for scientific laboratory research purposes.

Note: For precise and lot-specific data, including isotopic purity and enrichment, it is imperative to request a Certificate of Analysis (CoA) directly from the supplier.

Experimental Protocol: Quantification of Griseofulvin in Human Plasma using LC-MS/MS with

a Stable Isotope-Labeled Internal Standard

The following is a representative, detailed protocol for the quantitative analysis of Griseofulvin in a biological matrix, adapted from a validated method for LC-MS/MS analysis.[5] This protocol is intended as a template and may require optimization for specific experimental conditions and instrumentation. The use of **Griseofulvin-13C,d3** as an internal standard is crucial for correcting matrix effects and improving the accuracy and precision of the method.

Materials and Reagents

- Griseofulvin analytical standard
- **Griseofulvin-13C,d3** (Internal Standard, IS)
- Human plasma (with anticoagulant, e.g., K2-EDTA)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Methanol (HPLC grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

Preparation of Standard and Quality Control (QC) Solutions

- Stock Solutions: Prepare primary stock solutions of Griseofulvin and **Griseofulvin-13C,d3** in methanol at a concentration of 1 mg/mL.

- **Working Standard Solutions:** Prepare a series of working standard solutions of Griseofulvin by serial dilution of the stock solution with a 50:50 acetonitrile/water mixture to create calibration standards.
- **Internal Standard Working Solution:** Prepare a working solution of **Griseofulvin-13C,d3** at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.
- **Calibration Standards and QC Samples:** Spike blank human plasma with the Griseofulvin working standard solutions to prepare calibration standards at concentrations ranging from approximately 20-3000 ng/mL. Prepare QC samples at low, medium, and high concentrations in a similar manner.

Sample Preparation (Solid Phase Extraction)

- To 100 µL of plasma sample (calibration standard, QC, or unknown sample), add 25 µL of the **Griseofulvin-13C,d3** internal standard working solution.
- Vortex the samples for 30 seconds.
- Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.
- Load the plasma samples onto the SPE cartridges.
- Wash the cartridges with 1 mL of water.
- Elute the analyte and internal standard with 1 mL of acetonitrile.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

LC-MS/MS Conditions

- **LC Column:** C18 reverse-phase column (e.g., Hypersil GOLD, 50 mm x 2.1 mm, 1.9 µm).
- **Mobile Phase:** A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.

- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Spectrometer Settings:
 - Monitor the following mass transitions in Multiple Reaction Monitoring (MRM) mode:
 - Griseofulvin:m/z 353.1 → 251.1 (example transition, should be optimized)
 - **Griseofulvin-13C,d3**:m/z 357.1 → 255.1 (example transition, should be optimized based on the exact mass and fragmentation pattern)
 - Optimize ion source parameters (e.g., spray voltage, source temperature) and compound-specific parameters (e.g., declustering potential, collision energy) for maximum signal intensity.

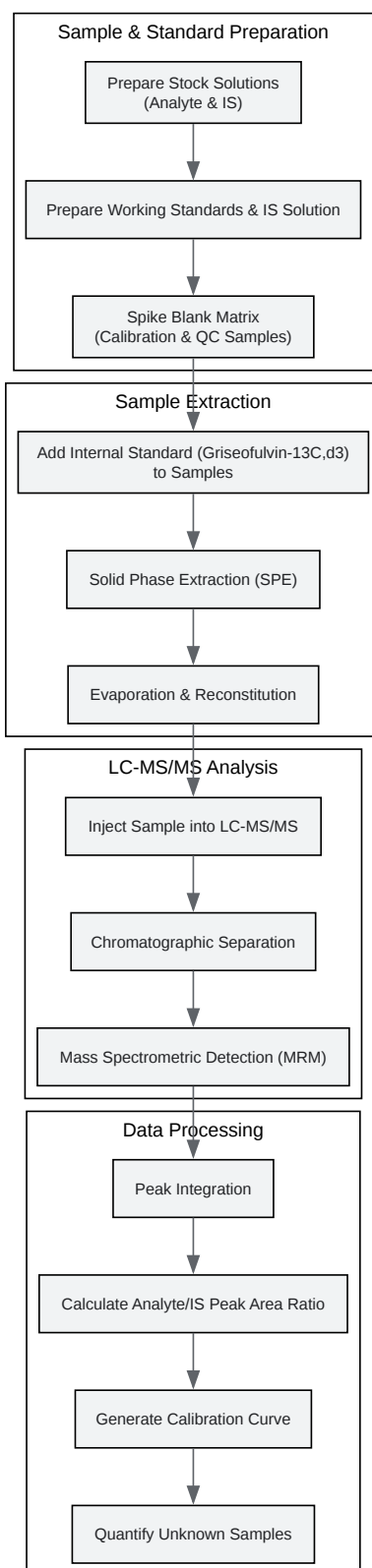
Data Analysis

- Integrate the peak areas for both Griseofulvin and **Griseofulvin-13C,d3**.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted linear regression.
- Determine the concentration of Griseofulvin in the unknown samples from the calibration curve.

Mechanism of Action and Signaling Pathway

Griseofulvin exerts its antifungal and potential anticancer effects primarily by disrupting microtubule dynamics, which are essential for mitosis and other cellular functions.[6] It binds to tubulin, the protein subunit of microtubules, and inhibits their polymerization. This leads to a failure in the formation of the mitotic spindle, causing cell cycle arrest in the G2/M phase and ultimately apoptosis in susceptible cells.[6]





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com